

Cross-Species Potency of VU0467485: A Comparative Analysis

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Compound of Interest

Compound Name: VU0467485

Cat. No.: B611759

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VU0467485, also known as AZ13713945, is a potent and selective positive allosteric modulator (PAM) of the muscarinic acetylcholine receptor 4 (M4). Its efficacy across various species is a critical factor in its preclinical development for treating neuropsychiatric disorders such as schizophrenia. This guide provides a comparative overview of **VU0467485**'s potency in different species, supported by experimental data and detailed protocols.

Potency Comparison Across Species

VU0467485 exhibits robust and comparable in vitro potency as an M4 PAM across multiple species, a desirable characteristic for a preclinical drug candidate. The half-maximal effective concentration (EC50) values, which indicate the concentration of the compound required to elicit 50% of its maximal effect, are summarized in the table below. The data was generated using a calcium mobilization assay in Chinese Hamster Ovary (CHO) cells stably expressing the respective M4 receptors, in the presence of a sub-threshold EC20 concentration of acetylcholine (ACh).

Species	Receptor	EC50 (nM)	Maximal ACh Response (%)
Human	M4	78.8	80.6 ± 0.7
Rat	M4	26.6	68.7 ± 3.4
Dog	M4	87	49
Cynomolgus Monkey	M4	102	74

Data sourced from multiple studies.[\[1\]](#)[\[2\]](#)

The compound demonstrates high selectivity for the M4 receptor over other muscarinic receptor subtypes (M1, M2, M3, and M5) in both human and rat, with EC50 values for these off-targets being greater than 30 µM.[\[1\]](#)

Experimental Protocols

The potency of **VU0467485** was determined using a cell-based functional assay that measures the potentiation of the M4 receptor's response to its endogenous ligand, acetylcholine.

Calcium Mobilization Assay

This assay quantifies the increase in intracellular calcium levels following the activation of the M4 receptor, which is a Gq-coupled receptor in this experimental system.

Cell Line: Chinese Hamster Ovary (CHO) cells stably transfected with the human, rat, dog, or cynomolgus monkey M4 muscarinic acetylcholine receptor. For signaling, the cells co-express a chimeric G-protein, Gqi5, to couple the M4 receptor to the phospholipase C pathway.[\[1\]](#)

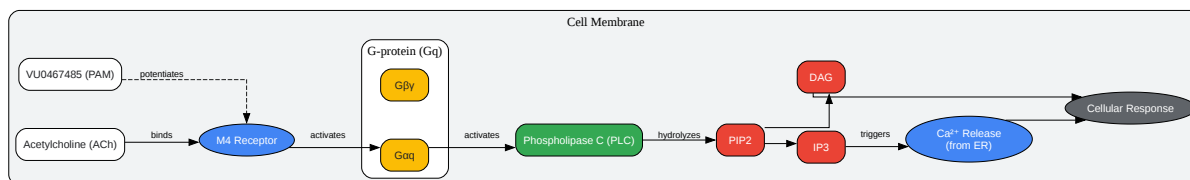
Procedure:

- Cell Culture: CHO cells are cultured under standard conditions until they reach the desired confluence.
- Cell Plating: Cells are seeded into 384-well plates and incubated overnight.

- **Dye Loading:** The cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) for a specific duration at 37°C.
- **Compound Addition:** A range of concentrations of **VU0467485** is added to the wells.
- **Agonist Stimulation:** An EC20 concentration of acetylcholine (the concentration that produces 20% of the maximal response) is added to the wells to stimulate the M4 receptor.
- **Signal Detection:** The change in fluorescence, corresponding to the increase in intracellular calcium, is measured using a fluorescence plate reader (e.g., FLIPR).
- **Data Analysis:** The fluorescence data is normalized and plotted against the log concentration of **VU0467485** to generate a concentration-response curve. The EC50 value is calculated from this curve using non-linear regression.[1]

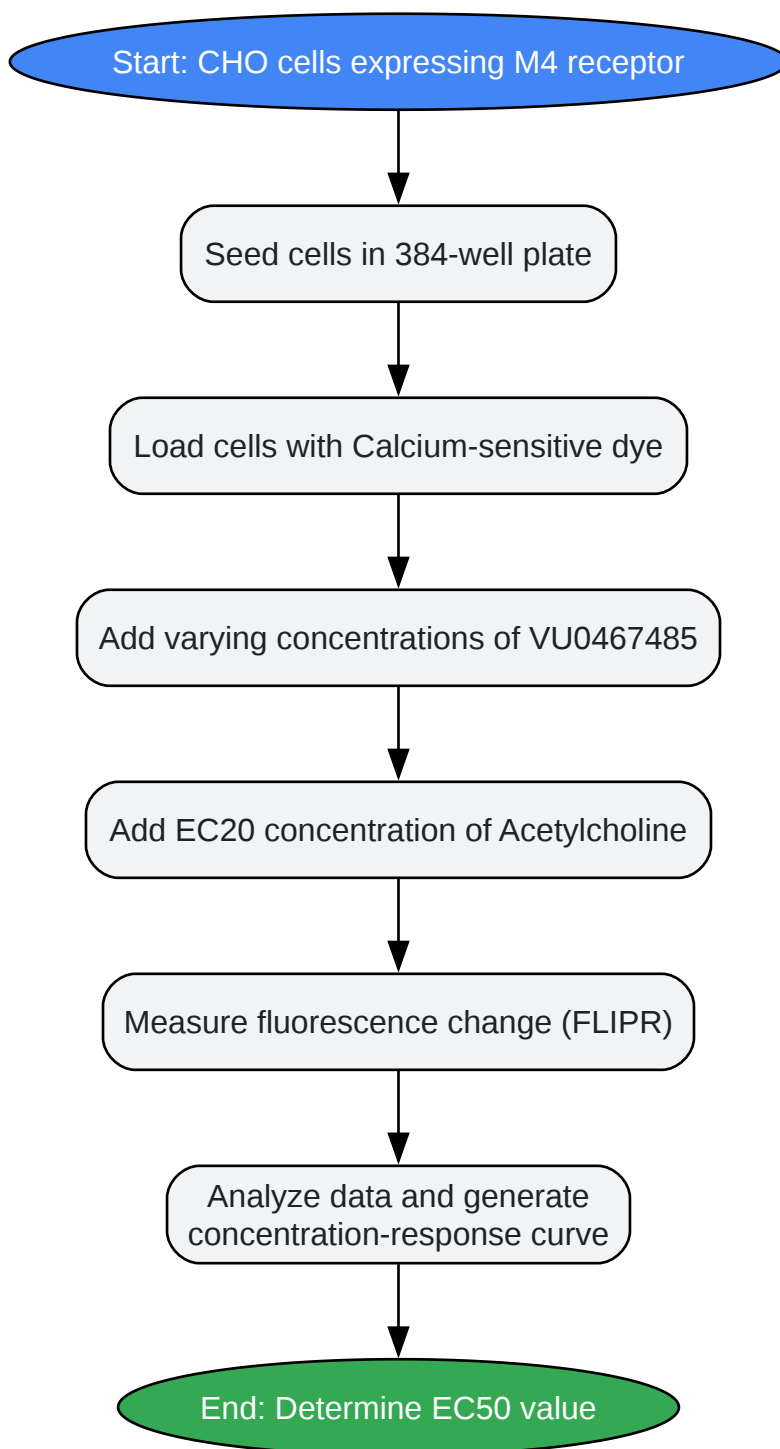
Visualizing the Mechanisms

To better understand the biological context and experimental setup, the following diagrams illustrate the M4 receptor signaling pathway and the experimental workflow for assessing **VU0467485** potency.



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Caption: M4 receptor signaling pathway potentiated by **VU0467485**.



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Caption: Workflow for the calcium mobilization assay.

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References

- 1. Discovery of VU0467485/AZ13713945: An M4 PAM Evaluated as a Preclinical Candidate for the Treatment of Schizophrenia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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